

# Boc-L-Ala-OH-2-<sup>13</sup>C CAS number and molecular weight

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## Compound of Interest

Compound Name: Boc-L-Ala-OH-2-<sup>13</sup>C

Cat. No.: B12061331

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## An In-Depth Technical Guide to Boc-L-Ala-OH-2-<sup>13</sup>C

For researchers, scientists, and drug development professionals, stable isotope-labeled compounds are indispensable tools. This guide focuses on N-(tert-Butoxycarbonyl)-L-alanine-2-<sup>13</sup>C (Boc-L-Ala-OH-2-<sup>13</sup>C), a protected and isotopically labeled form of the amino acid L-alanine. Its unique properties make it a valuable asset in a variety of research applications, from peptide synthesis to metabolic studies.

## Core Compound Specifications

A clear understanding of the fundamental properties of Boc-L-Ala-OH-2-<sup>13</sup>C is crucial for its effective application. The key quantitative data for this compound, as well as its unlabeled counterpart, are summarized below for easy reference and comparison.

Property	Boc-L-Ala-OH-2- <sup>13</sup> C	Boc-L-Ala-OH (Unlabeled)
CAS Number	201612-65-9[1]	15761-38-3[1][2]
Molecular Weight	190.20 g/mol	189.21 g/mol [3]
Linear Formula	CH <sub>3</sub> <sup>13</sup> CH(NH-Boc)CO <sub>2</sub> H	CH <sub>3</sub> CH[NHCO <sub>2</sub> C(CH <sub>3</sub> ) <sub>3</sub> ]CO <sub>2</sub> H
Synonyms	N-(tert-Butoxycarbonyl)-L-alanine-2- <sup>13</sup> C, L-Alanine-2- <sup>13</sup> C, N-t-Boc derivative	N-(tert-Butoxycarbonyl)-L-alanine, Boc-L-alanine[2]

## Applications in Research and Development

Stable isotope-labeled amino acids like Boc-L-Ala-OH-2-<sup>13</sup>C are powerful tools in various scientific disciplines.<sup>[4]</sup> The incorporation of the <sup>13</sup>C isotope allows for the precise tracking and quantification of molecules in complex biological systems without the need for radioactive materials.<sup>[4][5]</sup>

### Key Application Areas:

- **Metabolic Tracing and Flux Analysis:** In metabolomics, <sup>13</sup>C-labeled amino acids serve as tracers to elucidate metabolic pathways.<sup>[5][6]</sup> By introducing Boc-L-Ala-OH-2-<sup>13</sup>C into a biological system, researchers can track the fate of the carbon atom through various metabolic reactions using techniques like mass spectrometry and NMR, providing insights into cellular metabolism in both healthy and diseased states.<sup>[6][7]</sup>
- **Proteomics and Protein Quantification:** While <sup>15</sup>N labeling is common in proteomics, <sup>13</sup>C-labeled amino acids are also utilized, particularly in Stable Isotope Labeling by Amino Acids in Cell culture (SILAC) experiments, to differentiate and quantify proteins from different cell populations.<sup>[5][6]</sup>
- **Drug Discovery and Development:** This compound is valuable in drug metabolism and pharmacokinetic (DMPK) studies.<sup>[5]</sup> By using the labeled version of a molecule or a building block, researchers can trace its absorption, distribution, metabolism, and excretion (ADME) profile within an organism.<sup>[7]</sup>
- **Peptide Synthesis:** As a Boc-protected amino acid, this compound is a fundamental building block in solid-phase peptide synthesis (SPPS).<sup>[8][9]</sup> The Boc group protects the amino terminus, allowing for the controlled, sequential addition of amino acids to build a peptide chain.<sup>[8]</sup> The <sup>13</sup>C label can be used to study the structure, dynamics, and interactions of the resulting peptide.

## Experimental Protocols and Methodologies

The following sections outline generalized experimental protocols where Boc-L-Ala-OH-2-<sup>13</sup>C would be a key reagent.

### General Synthesis of N-(tert-Butoxycarbonyl)-L-alanine

The synthesis of the Boc-protected alanine is a foundational step. A general procedure involves the reaction of L-alanine with di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) under basic conditions.

Materials:

- (S)-2-aminopropanoic acid (L-alanine)
- Sodium hydroxide (NaOH)
- Deionized water
- Tetrahydrofuran (THF)
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Petroleum ether
- 4 M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

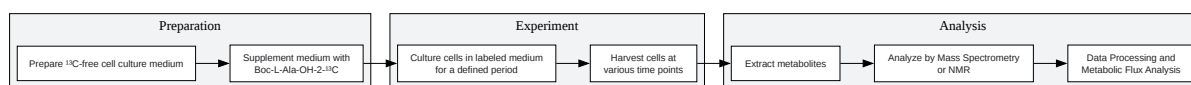
- A suspension of L-alanine in water is prepared and cooled to 0°C.
- Sodium hydroxide is added, followed by THF and (Boc)<sub>2</sub>O.
- The solution is stirred at room temperature for approximately 17 hours.
- The reaction mixture is extracted with petroleum ether to remove impurities.
- The aqueous layer is acidified to a pH of 1 with 4 M HCl.
- The product, Boc-L-Ala-OH, is then extracted from the acidic aqueous layer using ethyl acetate.

- The combined organic phases are washed with a saturated brine solution, dried over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrated under vacuum to yield the final product.[10]

Note: To synthesize the  $^{13}\text{C}$ -labeled version, one would start with L-Alanine-2- $^{13}\text{C}$ .

## Workflow for $^{13}\text{C}$ -Tracer Experiments in Cell Culture

This workflow illustrates how Boc-L-Ala-OH-2- $^{13}\text{C}$  can be used to study metabolic pathways in a cellular context.

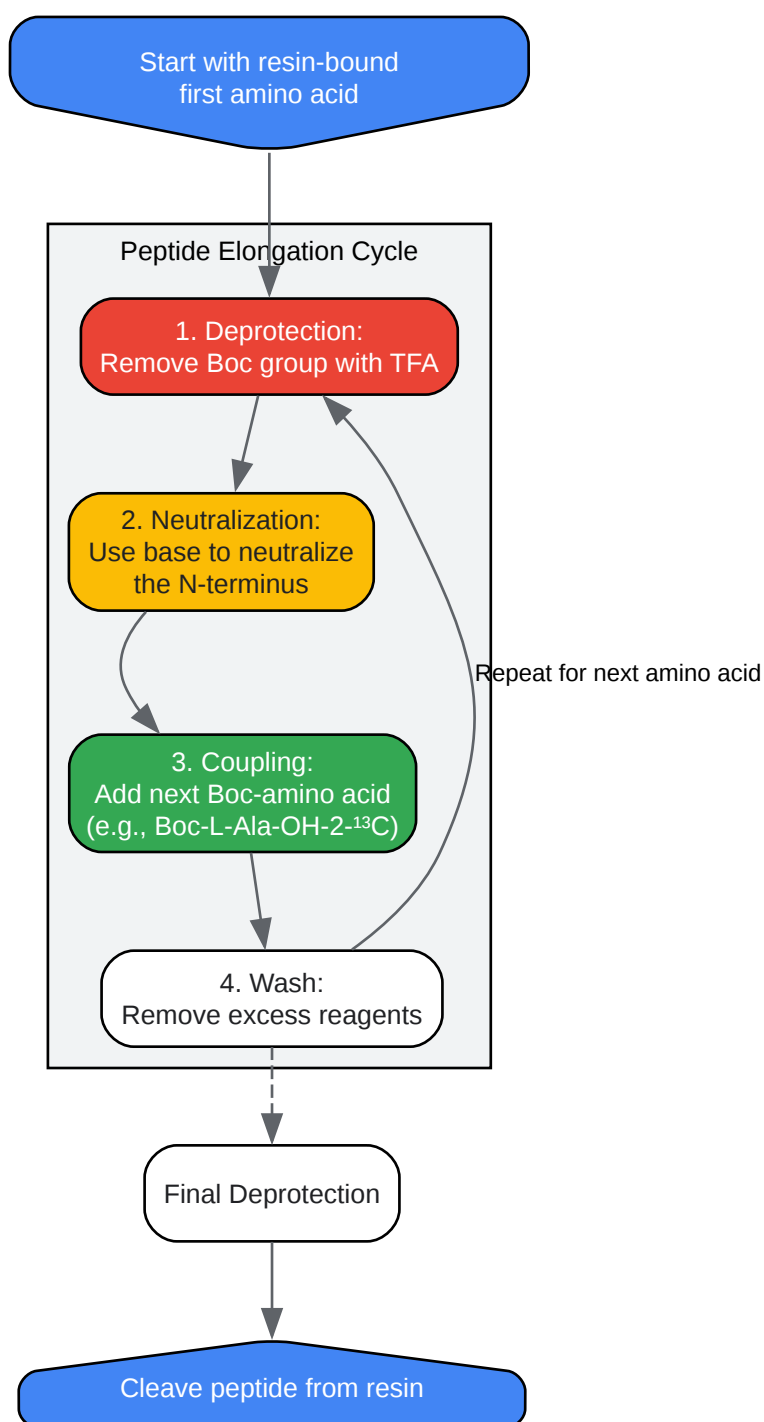


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Caption: Workflow for a  $^{13}\text{C}$  metabolic tracer experiment.

## Logical Flow of Boc-Protected Solid-Phase Peptide Synthesis (SPPS)

This diagram outlines the key steps in using a Boc-protected amino acid like Boc-L-Ala-OH-2- $^{13}\text{C}$  to synthesize a peptide.



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Caption: Logical steps of a Boc-SPPS elongation cycle.

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